

# Essential Safety and Logistics for Handling (R,S)-Ivosidenib

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## Compound of Interest

Compound Name: (R,S)-Ivosidenib

Cat. No.: B2993658

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling of **(R,S)-Ivosidenib**, a potent inhibitor of isocitrate dehydrogenase 1 (IDH1). The following procedural steps and data are designed to answer specific operational questions and build a foundation of trust in laboratory safety and chemical management.

**(R,S)-Ivosidenib** is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may cause an allergic skin reaction or respiratory irritation.[1][2] Therefore, strict adherence to safety protocols is mandatory to minimize exposure and ensure a safe laboratory environment.

## Personal Protective Equipment (PPE)

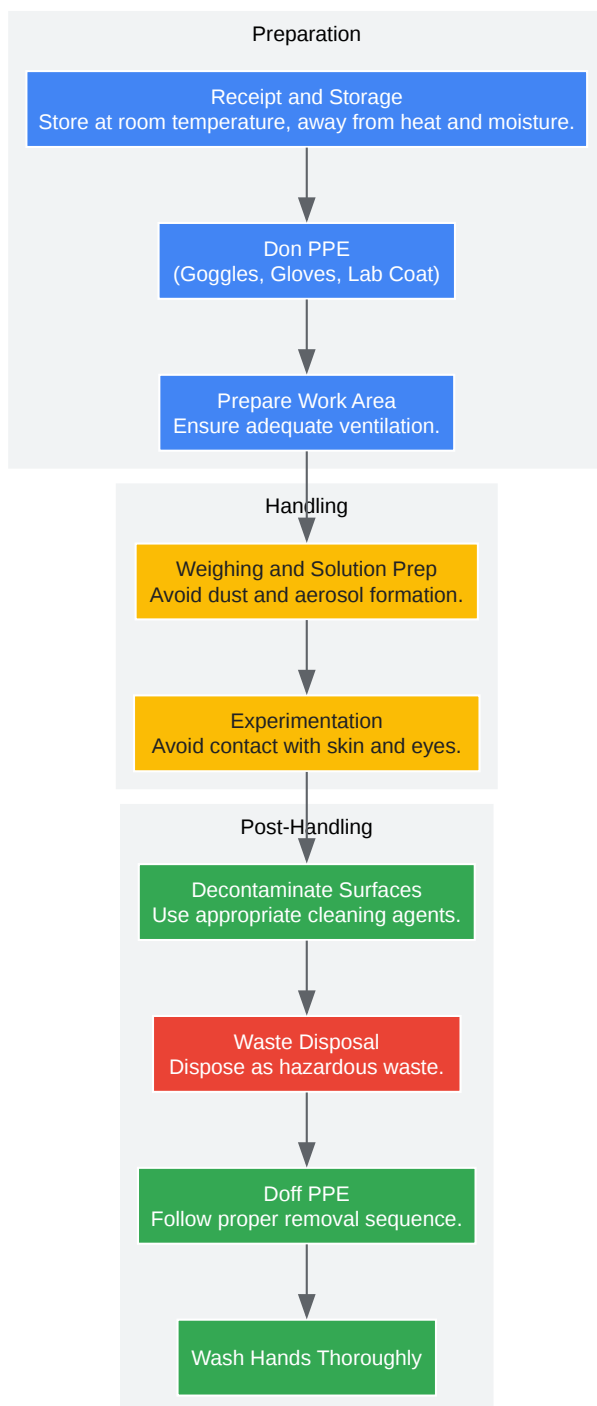
Appropriate personal protective equipment must be worn at all times when handling **(R,S)-Ivosidenib**. The following table summarizes the required PPE.

Body Part	Personal Protective Equipment	Specifications
Eyes	Safety Goggles	Must have side-shields conforming to EN 166 (EU) or NIOSH (US). <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Hands	Protective Gloves	Chemical-impermeable gloves. Must be inspected prior to use.
Body	Impervious Clothing	Fire/flame resistant and impervious clothing.
Respiratory	Suitable Respirator	A full-face respirator may be necessary if exposure limits are exceeded or irritation is experienced.

## Operational Plan for Safe Handling

A systematic approach to handling **(R,S)-Ivosidenib** is crucial to prevent contamination and accidental exposure. The following workflow outlines the key steps for safe handling from receipt to disposal.

## Safe Handling Workflow for (R,S)-Ivosidenib

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## References

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